

Nabitan: Application Notes and Protocols for CNS Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Nabitan*
CAS No.: 66556-74-9
Cat. No.: B1213275

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nabitan is a synthetic cannabinoid and an analog of dronabinol (Δ^9 -tetrahydrocannabinol).[1] It functions as an agonist at both cannabinoid receptor type 1 (CB1) and type 2 (CB2), which are key components of the endocannabinoid system. CB1 receptors are highly expressed in the central nervous system (CNS), while CB2 receptors are primarily found in the periphery, particularly on immune cells. This dual agonism suggests that **Nabitan** has the potential to modulate various physiological processes, including pain perception, inflammation, and neurotransmission. A notable characteristic of **Nabitan** is its water-solubility, which offers a significant advantage for in vitro and in vivo experimental design over many other lipophilic cannabinoids. Although not developed for clinical use, **Nabitan** serves as a valuable tool compound for CNS research, enabling the investigation of the endocannabinoid system's role in health and disease.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₃₅ H ₅₂ N ₂ O ₃	-
Molecular Weight	548.8 g/mol	-
Appearance	White to off-white solid	-
Solubility	Water-soluble	-

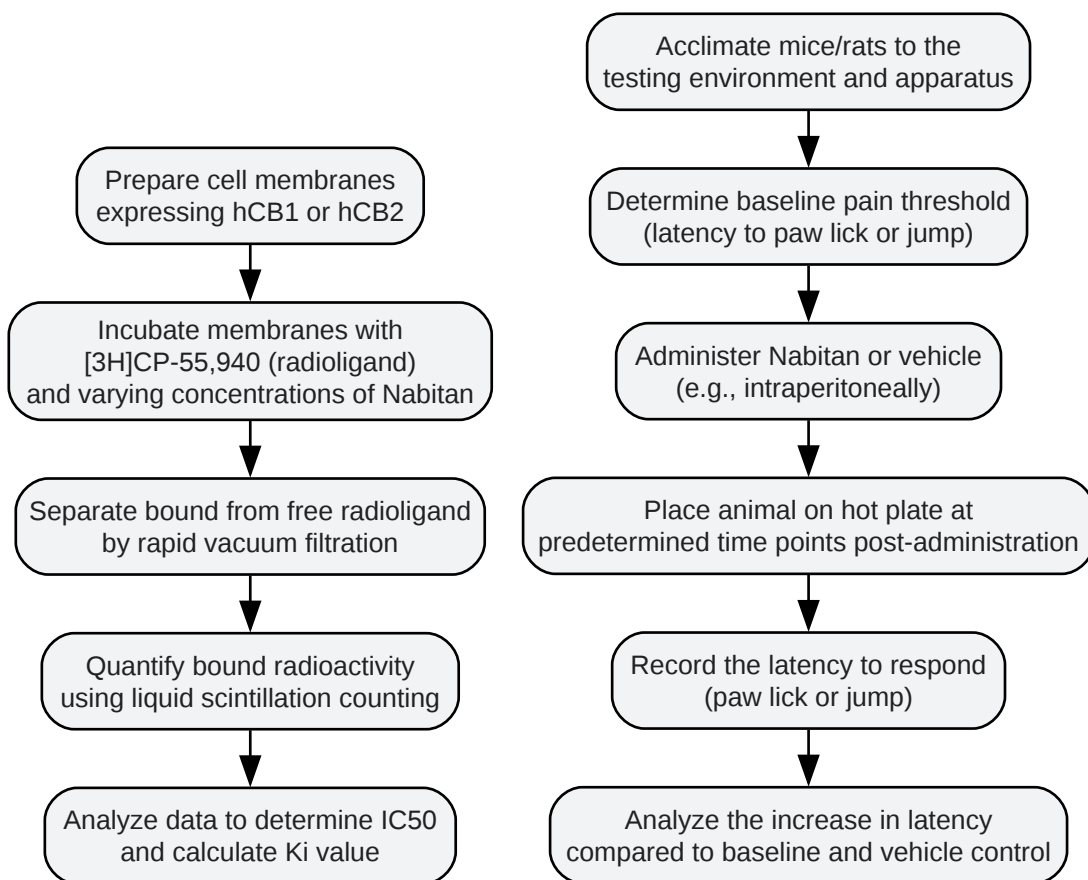
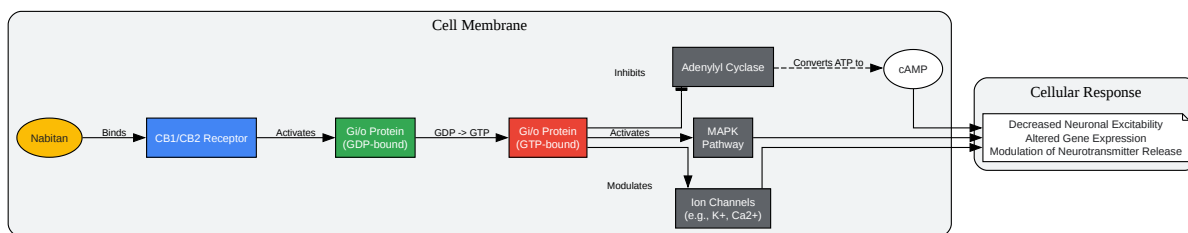
Pharmacological Profile

While specific quantitative data for **Nabitan** is not readily available in the public domain, the following table illustrates the expected pharmacological parameters based on its classification as a CB1/CB2 agonist. Researchers should determine these values experimentally for their specific assay systems.

Parameter	Receptor	Illustrative Value	Description
Binding Affinity (K _i)	CB1	15 nM	The inhibition constant (K _i) represents the concentration of Nabitan required to occupy 50% of the receptors in a competitive binding assay. A lower K _i value indicates higher binding affinity.
	CB2	25 nM	
Functional Potency (EC ₅₀)	CB1	50 nM	The half-maximal effective concentration (EC ₅₀) is the concentration of Nabitan that produces 50% of its maximum possible effect in a functional assay (e.g., GTPγS binding or cAMP inhibition).
	CB2	75 nM	

Signaling Pathway

Nabitan, as a CB1 and CB2 receptor agonist, is expected to activate intracellular signaling cascades typical for these G-protein coupled receptors (GPCRs). Upon binding, it promotes the exchange of GDP for GTP on the associated G_{i/o} protein, leading to the dissociation of the G_α and G_{βγ} subunits. This initiates a cascade of downstream effects, including the inhibition of adenylyl cyclase, modulation of ion channels, and activation of mitogen-activated protein kinase (MAPK) pathways.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetrahydrocannabinol - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Nabitan: Application Notes and Protocols for CNS Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213275/docs#nabitan-application-notes-and-protocols-for-cns-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check